

In-depth Technical Guide: Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

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Compound of Interest

Compound Name:	Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate
Cat. No.:	B1268027

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CAS Number: 2915-49-3

A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides a detailed examination of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**, a significant organic compound with applications in various scientific fields. This document collates available data on its chemical properties, synthesis, and analytical characterization, offering a valuable resource for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate is a diester with the molecular formula C₂₄H₄₂O₄ and a molecular weight of approximately 394.60 g/mol. It is also known by its synonyms, including 4-Cyclohexene-1,2-dicarboxylic Acid Di(2-ethylhexyl) Ester and Dioctyl 4-Cyclohexene-1,2-dicarboxylate. This compound is typically a colorless to nearly colorless clear liquid.

Property	Value
CAS Number	2915-49-3
Molecular Formula	C ₂₄ H ₄₂ O ₄
Molecular Weight	394.60 g/mol
Appearance	Colorless to Almost colorless clear liquid
Purity	>97.0% (GC)

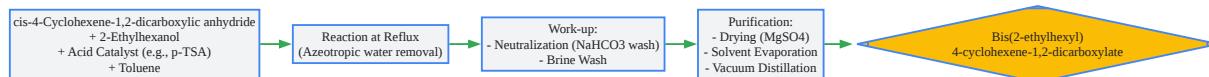
Synthesis

A detailed experimental protocol for the synthesis of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** is not readily available in the public domain. However, a general and analogous procedure can be inferred from the synthesis of similar esters, such as diethyl cis-Δ4-tetrahydrophthalate. The synthesis typically involves the esterification of cis-4-cyclohexene-1,2-dicarboxylic anhydride with 2-ethylhexanol in the presence of an acid catalyst.

Conceptual Experimental Protocol: Esterification

- Reactant Charging: In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, cis-4-cyclohexene-1,2-dicarboxylic anhydride, a molar excess of 2-ethylhexanol, and a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid) are combined in a suitable solvent like toluene.
- Reaction: The mixture is heated to reflux. The water formed during the esterification is removed azeotropically with toluene and collected in the Dean-Stark trap, driving the reaction to completion.
- Work-up: After the theoretical amount of water is collected, the reaction mixture is cooled. The organic layer is washed sequentially with a sodium bicarbonate solution to neutralize the acid catalyst and then with brine.
- Purification: The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is

then purified by vacuum distillation to yield **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**.



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